

Technical Procurement & Validation Guide: 4-Amino-3-propoxyphenol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Amino-3-propoxyphenol

CAS No.: 1342281-39-3

Cat. No.: B1375121

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Part 1: Chemical Identity & Critical Disambiguation

Before initiating procurement, it is vital to distinguish this specific scaffold from structurally similar commercial reagents. Errors in CAS specification frequently lead to the accidental purchase of hair dye intermediates (e.g., nitro-phenols) or regioisomers.

The "Golden Standard" Specification

Use these parameters to validate supplier certificates of analysis (CoA) before purchase.

Parameter	Specification	Technical Note
Chemical Name	4-Amino-3-propoxyphenol	
CAS Number	1342281-39-3	Critical Anchor
Molecular Formula	C ₉ H ₁₃ NO ₂	
Molecular Weight	167.21 g/mol	
SMILES	<chem>CCCOC1=C(C=CC(=C1)O)N</chem>	Use for substructure searching
Appearance	Off-white to beige solid	Darkens to brown/purple upon oxidation
Solubility	DMSO, Methanol, Ethyl Acetate	Poor solubility in water at neutral pH
Purity Limit	>95% (HPLC)	>98% required for biological assays

Structural Disambiguation

Warning: Do not confuse with these common analogs:

- 4-Amino-3-nitrophenol (CAS 610-81-1): A red/brown dye intermediate.
- Prenalterol Intermediates: Often contain an isopropylamine side chain, not a simple amino group.
- Regioisomers: 3-Amino-4-propoxyphenol has significantly different electronic properties.

Part 2: Supply Chain Landscape & Sourcing Strategy

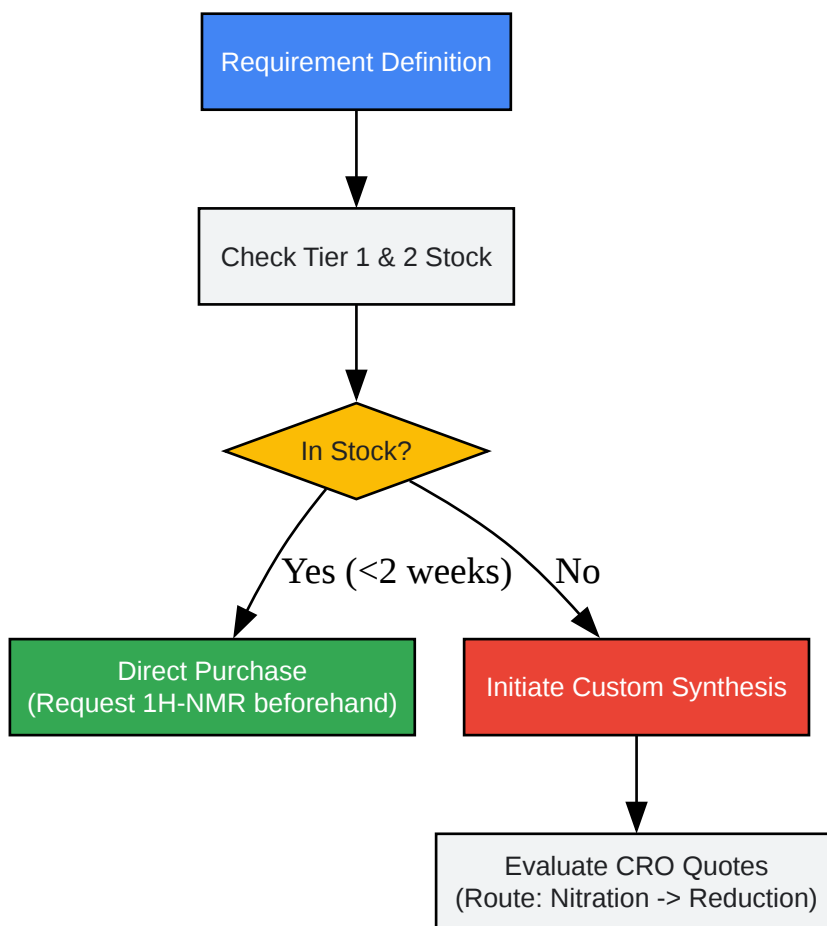
This compound is classified as a Specialty Building Block, not a commodity chemical. It is rarely held in high stock volumes by major catalog suppliers (e.g., Sigma-Aldrich, Fisher) and is typically synthesized on demand or held by specialized building-block vendors.

Supplier Tier Analysis

Supplier Tier	Typical Lead Time	Purity Reliability	Recommended For
Tier 1: Major Catalogs (e.g., Biosynth, PubChem Aggregators)	3–6 Weeks	High	Validated reference standards; GMP requirements.
Tier 2: Building Block Specialists (e.g., Enamine, WuXi AppTec)	2–4 Weeks	Variable	High-throughput screening (HTS) library synthesis.
Tier 3: Custom Synthesis CROs	6–8 Weeks	Very High	Multi-gram scale-up; when stock is unavailable.

Sourcing Decision Logic

Use the following workflow to determine the optimal procurement path based on your project timeline and scale.



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Figure 1: Decision matrix for sourcing **4-Amino-3-propoxyphenol**, prioritizing stock availability vs. synthesis lead times.

Part 3: Technical Validation (Quality Control)

Upon receipt, the compound must be validated. The aniline and phenol moieties make this compound susceptible to oxidation (forming quinone imines), which can appear as impurities in biological assays.

The "Self-Validating" QC Protocol

Do not rely solely on the vendor's CoA. Perform this 3-step verification:

Step 1: Visual Inspection

- Pass: Off-white, beige, or light grey powder.
- Fail: Dark brown, black, or "gummy" texture (indicates significant oxidation or hygroscopic failure).

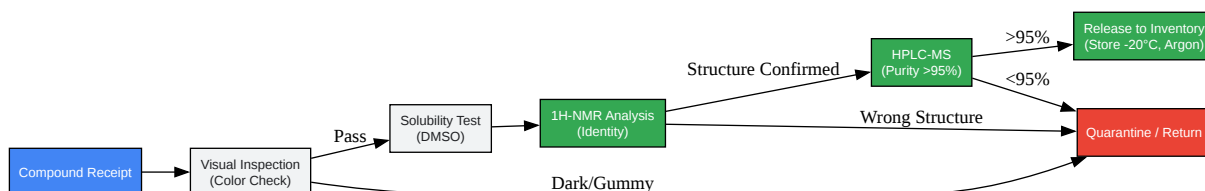
Step 2: ¹H-NMR Verification (DMSO-d₆)

- Diagnostic Signals:
 - Propoxy Group: Look for the triplet (~1.0 ppm), multiplet (~1.7 ppm), and triplet (~3.8 ppm) integrating 3:2:2.
 - Aromatic Region: 3 protons in the 6.0–7.0 ppm range. The pattern should reflect the 1,2,4-substitution.
 - Exchangeable Protons: Broad singlets for -NH₂ and -OH. Note: These may disappear if D₂O exchange is performed.

Step 3: Purity Check (HPLC-UV)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax or Waters XBridge).
- Mobile Phase: Water (0.1% Formic Acid) / Acetonitrile gradient.
- Detection: 254 nm (aromatic) and 210 nm.
- Acceptance Criteria: Main peak >95%. Impurities at RT > Main peak are likely oxidation dimers (azobenzenes).

QC Workflow Diagram



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Figure 2: Incoming quality control workflow to prevent oxidized or incorrect material from entering the research pipeline.

Part 4: Handling, Stability & Storage

The 4-amino-phenol motif is electronically rich and prone to oxidation. Causality: The electron-donating amino and hydroxyl groups make the ring susceptible to electrophilic attack by atmospheric oxygen, leading to polymerization.

Storage Protocols

- Primary Storage: -20°C in a manual defrost freezer.
- Atmosphere: Store under Argon or Nitrogen.
- Container: Amber glass vials with Teflon-lined caps (prevent light degradation).
- Solution Stability:
 - DMSO: Stable for ~1 week at 4°C.
 - Water/Buffer: Unstable. Prepare fresh immediately before use. Do not store aqueous stocks.

Safety (HSE)

- Hazards: Irritant (Skin/Eye/Respiratory).[1][2] Potential sensitizer.

- PPE: Nitrile gloves, safety glasses, lab coat. Work in a fume hood to avoid inhalation of dust.

References

- National Center for Biotechnology Information (NCBI). (2026). PubChem Compound Summary for CID 63676142, **4-Amino-3-propoxyphenol**. Retrieved January 28, 2026, from [\[Link\]](#)
- European Chemicals Agency (ECHA). (n.d.).^[1] Registration Dossier: **4-Amino-3-propoxyphenol** (EC 100-954-9).^[1] Retrieved January 28, 2026, from [\[Link\]](#)
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